

Application Notes and Protocols for PVZB1194

Stock Solution Preparation

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Compound of Interest

Compound Name: PVZB1194

Cat. No.: B15605635

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and application of stock solutions of **PVZB1194**, a potent and selective biphenyl-type inhibitor of the kinesin spindle protein (KSP/Eg5).

Introduction

PVZB1194 is a small molecule inhibitor that targets the kinesin spindle protein (KSP), also known as Eg5 or KIF11.[1] KSP is a motor protein essential for the formation of the bipolar spindle during mitosis.[2] Inhibition of KSP leads to mitotic arrest and subsequent apoptosis in proliferating cells, making it a key target in cancer therapy.[2][3] **PVZB1194** acts as an allosteric, ATP-competitive inhibitor by binding to a pocket at the interface of the $\alpha 4$ and $\alpha 6$ helices of the Eg5 motor domain.[2][4][5][6][7] This binding event distorts the ATP-binding site, thereby inhibiting ATPase activity.[3] This unique mechanism of action makes **PVZB1194** a valuable tool for studying mitotic processes and a potential candidate for anticancer drug development.[3][8]

Quantitative Data Summary

The following table summarizes the key quantitative data for **PVZB1194**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₉ F ₄ NO ₂ S	[9]
Molecular Weight	319.27 g/mol	[9]
CAS Number	1141768-04-8	[9]
Appearance	Solid	[9]
Solubility (25°C)	> 250 mg/mL in DMSO	[9]
IC ₅₀ (KSP ATPase)	0.12 µM	[10]
IC ₅₀ (HeLa cell proliferation)	5.5 µM	[10]

Experimental Protocols

Preparation of a 10 mM PVZB1194 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PVZB1194** in dimethyl sulfoxide (DMSO).

Materials:

- **PVZB1194** solid powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Determine the required mass of **PVZB1194**:

- To prepare 1 mL of a 10 mM stock solution, calculate the required mass using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 319.27 \text{ g/mol} = 3.1927 \text{ mg}$
- Weigh the **PVZB1194** powder:
 - Carefully weigh out approximately 3.2 mg of **PVZB1194** powder on an analytical balance and transfer it to a sterile microcentrifuge tube. Record the exact weight.
- Add DMSO:
 - Calculate the precise volume of DMSO needed to achieve a 10 mM concentration based on the actual weight of the **PVZB1194** powder.
 - $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / 319.27 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1,000,000 \mu\text{L/L}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **PVZB1194** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the **PVZB1194** is completely dissolved. The solution should be clear and free of particulates.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[\[10\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[9\]](#)[\[10\]](#)

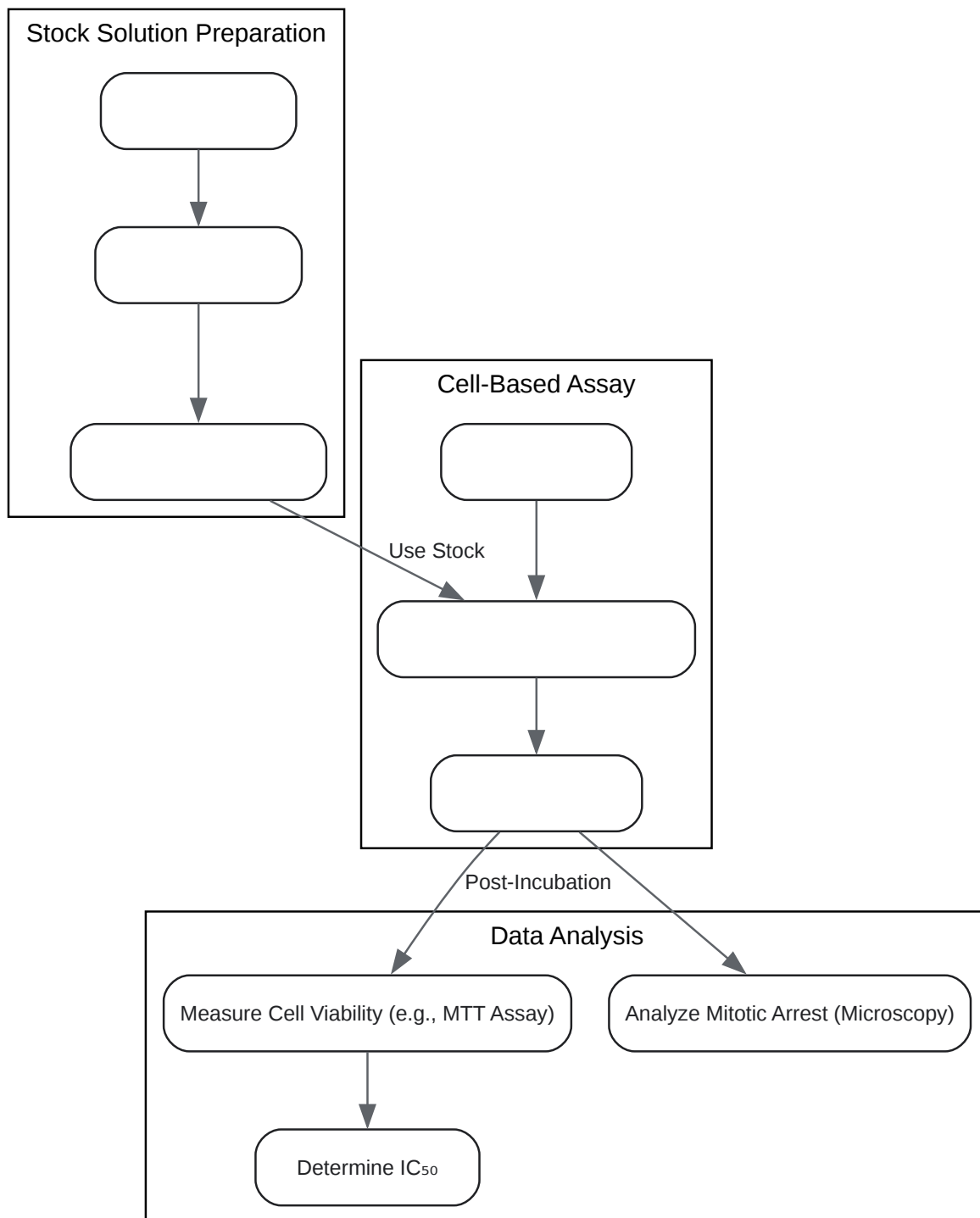
Storage Guidelines:

Storage Type	Temperature	Duration	Reference
Powder	-20°C	3 years	[9]
4°C	2 years	[9]	
In Solvent	-80°C	6 months	[9][10]
-20°C	1 month	[9][10]	

Mandatory Visualizations

PVZB1194 Mechanism of Action Workflow

The following diagram illustrates the experimental workflow to study the effect of **PVZB1194** on cell proliferation.

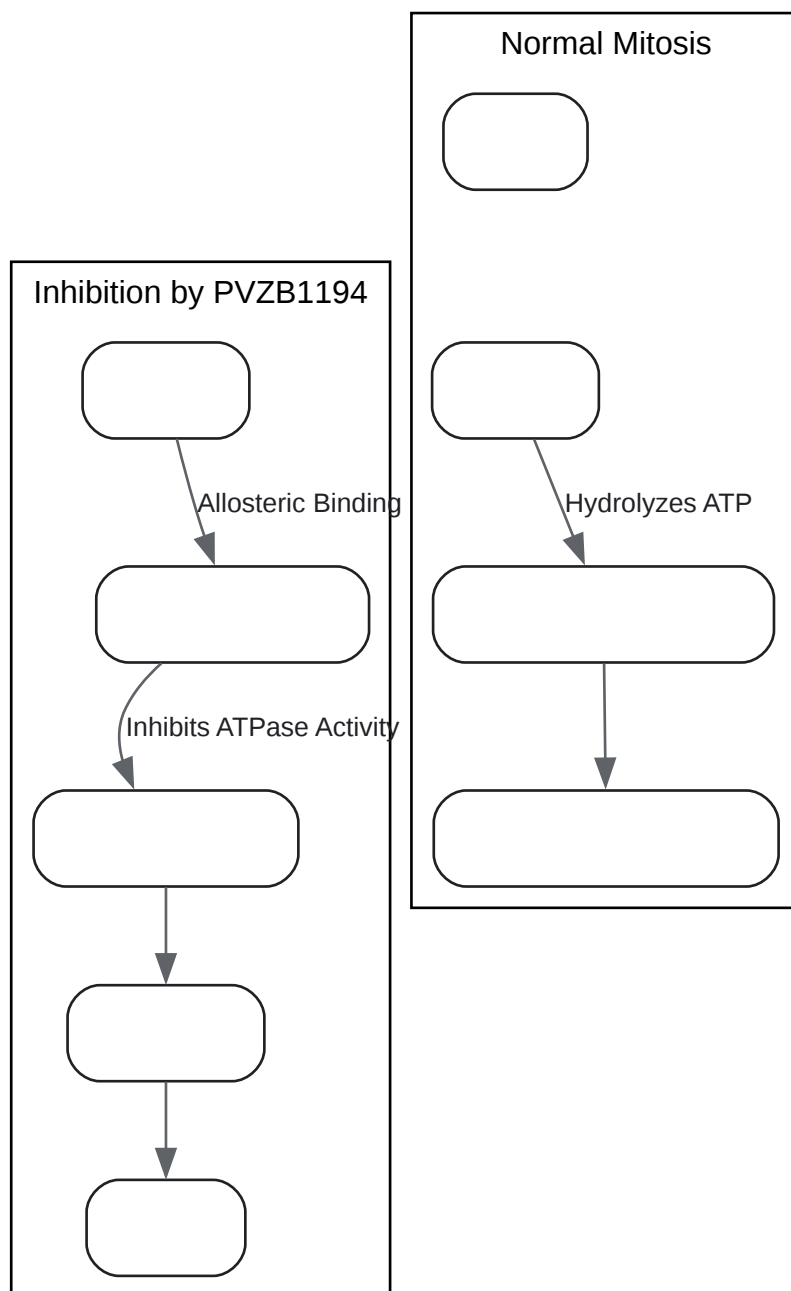


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Caption: Experimental workflow for **PVZB1194** application.

PVZB1194 Signaling Pathway

The following diagram illustrates the signaling pathway affected by **PVZB1194**, leading to mitotic arrest.



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Caption: **PVZB1194** mechanism of action in mitosis.

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